recrystallization methods for purifying N-(2,3-dihydroxypropyl)-4-hydroxybenzamide

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Compound of Interest

Compound Name:	*N-(2,3-dihydroxypropyl)-4-hydroxybenzamide*
CAS No.:	*1485506-79-3*
Cat. No.:	*B3104527*

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An In-Depth Guide to the Purification of **N-(2,3-dihydroxypropyl)-4-hydroxybenzamide** via Recrystallization

Introduction: The Critical Role of Purity in Drug Development

N-(2,3-dihydroxypropyl)-4-hydroxybenzamide is a molecule of significant interest due to its structural similarity to compounds with potential therapeutic activities. As with any compound intended for research or pharmaceutical development, achieving a high degree of purity is not merely a procedural step but a fundamental requirement for ensuring experimental reproducibility, safety, and efficacy. Impurities, which can include unreacted starting materials, by-products, or degradation products, can confound biological assays and introduce toxicity. Recrystallization is a powerful and widely used technique for the purification of solid organic compounds, leveraging differences in solubility between the target compound and its impurities in a given solvent system.[1]

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This application note provides a comprehensive guide to developing robust recrystallization protocols for **N-(2,3-dihydroxypropyl)-4-hydroxybenzamide**. We will explore the underlying principles, provide detailed step-by-step methodologies, and offer insights into troubleshooting common challenges, thereby equipping researchers with the necessary tools to obtain this compound in a highly purified state.

Compound Profile: **N-(2,3-dihydroxypropyl)-4-hydroxybenzamide**

Understanding the physicochemical properties of the target molecule is the cornerstone of designing an effective recrystallization procedure. While specific experimental data for this exact molecule is not widely published, we can infer its properties from its constituent parts: the 4-hydroxybenzamide core and the N-linked 2,3-dihydroxypropyl side chain. The presence of multiple hydroxyl groups and an amide linkage imparts significant polarity and a high capacity for hydrogen bonding.

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Property	Inferred Value/Characteristic	Rationale & Impact on Recrystallization
Molecular Formula	$C_{10}H_{13}NO_4$	-
Molecular Weight	211.21 g/mol	-
Appearance	Likely a white to off-white crystalline solid.	The parent compound, 4-hydroxybenzamide, is a white crystalline solid.[2]
Melting Point (mp)	Expected to be a distinct, relatively high mp.	The parent 4-hydroxybenzamide has a melting point of 161-162 °C.[2] The additional hydrogen bonding from the dihydroxypropyl group may influence this value. A sharp melting point is a key indicator of purity.
Solubility	High polarity suggests solubility in polar protic solvents (water, ethanol, methanol) and polar aprotic solvents (DMSO, acetone), with lower solubility in non-polar solvents (hexanes, toluene).	The ideal recrystallization solvent will dissolve the compound when hot but sparingly when cold.[3] The high polarity is central to solvent selection.
Key Functional Groups	Phenolic hydroxyl, secondary amide, primary and secondary alcohols.	These groups can form strong hydrogen bonds, influencing crystal lattice formation. The phenolic group is weakly acidic.

Anticipating and Removing Common Impurities

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Effective purification requires an understanding of what needs to be removed. A common synthesis route for **N-(2,3-dihydroxypropyl)-4-hydroxybenzamide** would likely involve the amidation of a 4-hydroxybenzoic acid derivative (such as an ester) with 3-amino-1,2-propanediol.

Potential impurities include:

- Unreacted Starting Materials: 4-hydroxybenzoic acid or its corresponding ester.
- Side-Reaction Products: Products from hydrolysis of the starting ester can yield 4-hydroxybenzoic acid.[4]

Recrystallization is highly effective at removing these types of impurities, as their solubility profiles will differ from the more polar product.[4]

Method 1: Single-Solvent Recrystallization

This is the most straightforward recrystallization technique and should be the first approach. The principle relies on finding a single solvent that readily dissolves the compound at an elevated temperature but has poor solubility for it at lower temperatures.[5]

Protocol for Single-Solvent Recrystallization

- Solvent Selection:
  - Place approximately 20-30 mg of the crude **N-(2,3-dihydroxypropyl)-4-hydroxybenzamide** into a small test tube.
  - Add the chosen solvent (e.g., water, ethanol, or isopropanol) dropwise at room temperature. A good candidate solvent will not dissolve the compound readily at this temperature.
  - Heat the test tube in a water or sand bath. The ideal solvent will fully dissolve the compound at or near its boiling point.
  - Allow the solution to cool slowly to room temperature, and then place it in an ice bath. Abundant crystal formation upon cooling indicates a promising solvent.

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- Recommended Starting Solvents to Screen: Water, Ethanol, Isopropanol, Acetone.

- Dissolution:
  - Place the bulk of the crude solid into an Erlenmeyer flask.
  - Add a minimal amount of the selected recrystallization solvent.[4]
  - Heat the mixture to the solvent's boiling point while stirring or swirling. Add more hot solvent dropwise until the solid is completely dissolved. Causality Note: Using the minimum amount of hot solvent is crucial for maximizing yield, as any excess solvent will retain some dissolved product even after cooling.

- Hot Gravity Filtration (Optional):
  - If insoluble impurities (e.g., dust, inorganic salts) are observed in the hot solution, a hot gravity filtration is necessary.
  - Preheat a second Erlenmeyer flask and a stemless funnel with a fluted filter paper by placing them on a hot plate or in an oven.
  - Pour the hot, saturated solution through the fluted filter paper into the preheated flask. Causality Note: This step must be performed quickly and with preheated glassware to prevent premature crystallization of the product on the filter paper or in the funnel stem.

- Crystallization:
  - Cover the flask containing the clear filtrate with a watch glass and allow it to cool slowly and undisturbed to room temperature.[4] Causality Note: Slow cooling promotes the formation of larger, more pure crystals by allowing the crystal lattice to form in an orderly fashion, excluding impurities.
  - Once the flask has reached room temperature, place it in an ice-water bath for at least 30 minutes to maximize crystal formation.[4]

- Crystal Collection and Washing:
  - Collect the crystals by vacuum filtration using a Büchner funnel.

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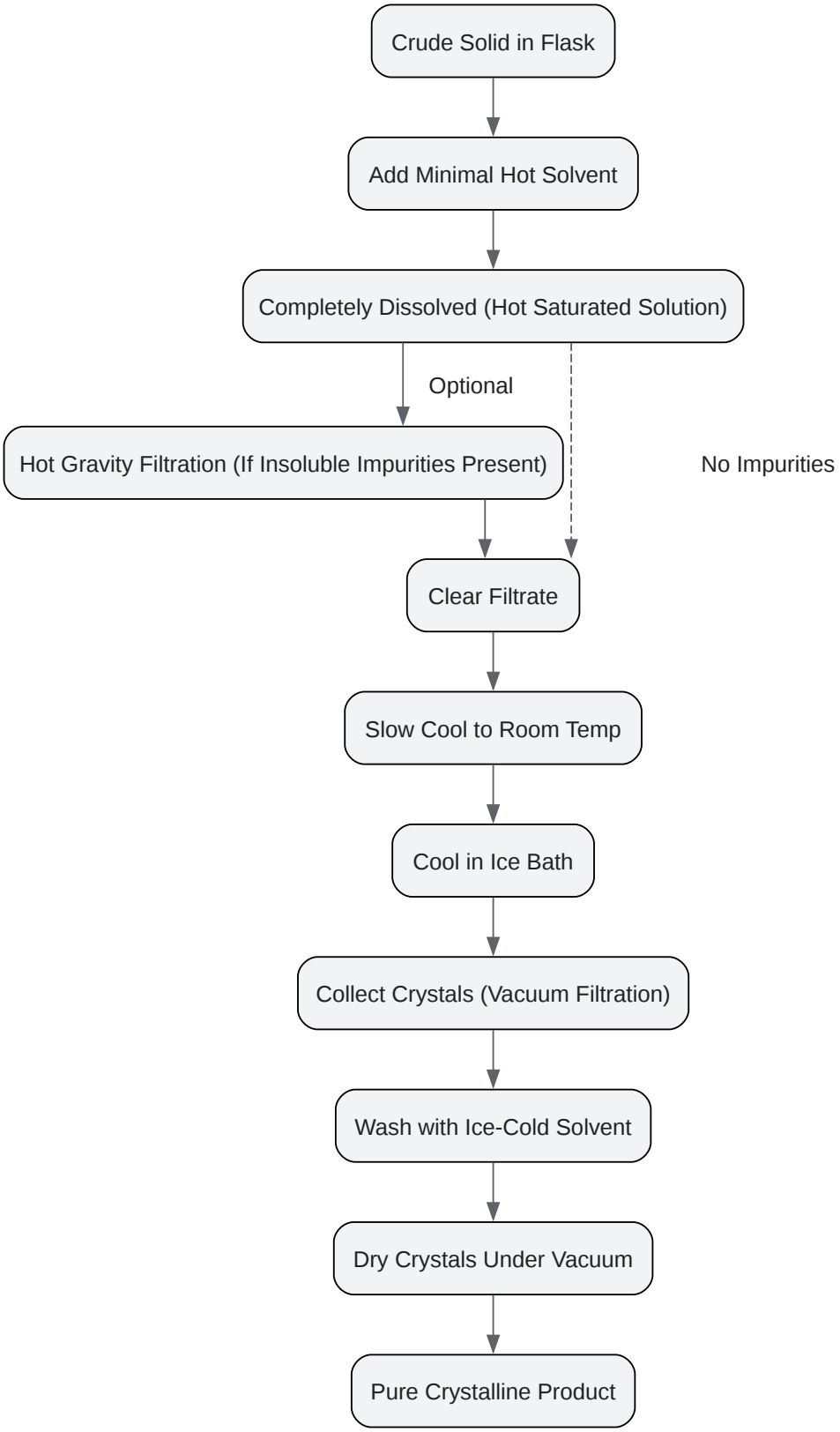
- Wash the crystals with a small amount of ice-cold recrystallization solvent to remove any adhering impurities from the mother liquor.[4][5]

- Drying:

  - Dry the purified crystals under vacuum to remove any residual solvent.[4] The purity of the final product can be assessed by its melting point and spectroscopic methods (e.g., NMR, HPLC).

Workflow for Single-Solvent Recrystallization

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Caption: Workflow for Single-Solvent Recrystallization.

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Method 2: Multi-Solvent Recrystallization (Solvent-Antisolvent)

This method is employed when a suitable single solvent cannot be identified. It involves using a pair of miscible solvents: one in which the compound is highly soluble (the "solvent") and one in which it is insoluble (the "antisolvent" or "non-solvent").[1][3]

Protocol for Multi-Solvent Recrystallization

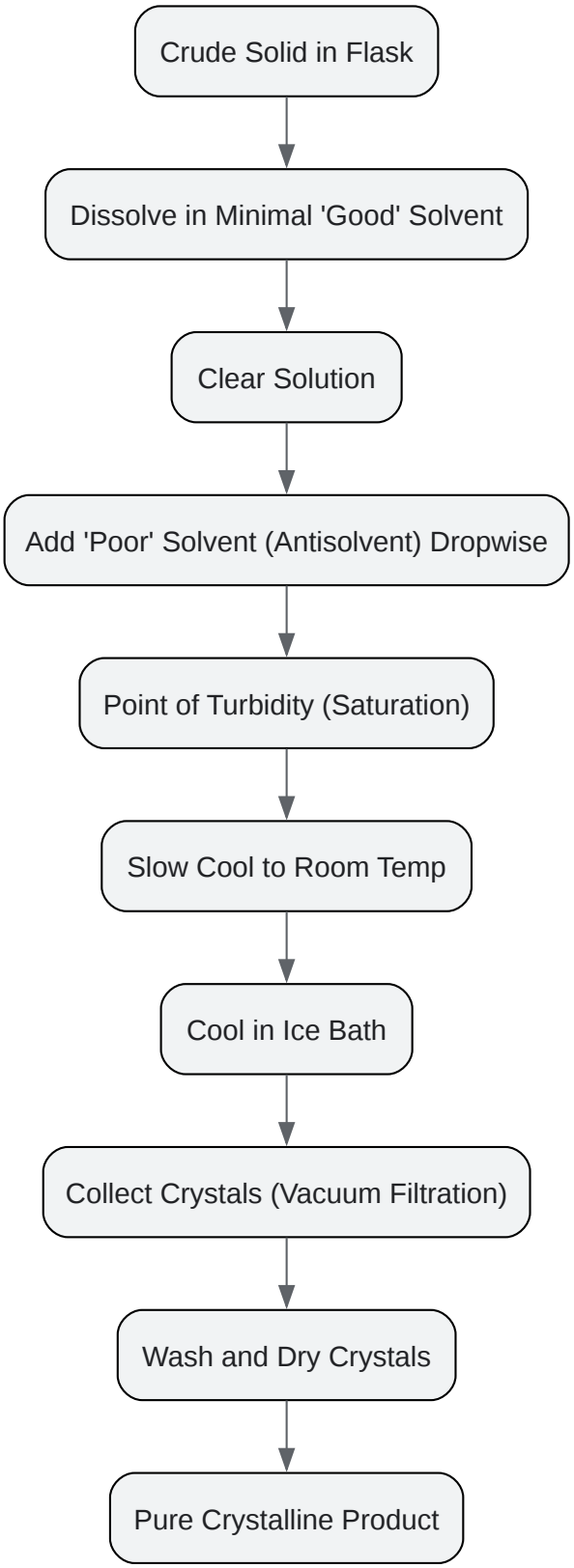
- Solvent Pair Selection:
  - Identify a "good" solvent that readily dissolves the compound at room temperature.
  - Identify a "poor" solvent (antisolvent) in which the compound is sparingly soluble or insoluble.
  - Crucially, the two solvents must be fully miscible with each other (e.g., ethanol and water, acetone and water).[3]
  - Recommended Starting Pairs: Ethanol/Water, Acetone/Water, DMSO/Water.
- Dissolution:
  - Dissolve the crude solid in a minimal amount of the "good" solvent (e.g., ethanol) at or near room temperature in an Erlenmeyer flask.
- Addition of Antisolvent:
  - While stirring the solution, add the "poor" solvent (e.g., water) dropwise until the solution becomes faintly cloudy or turbid. This point of persistent turbidity is the point of saturation.
  - If necessary, gently warm the solution to redissolve the precipitate, ensuring a homogenous, saturated solution.
- Crystallization:
  - Cover the flask and allow it to cool slowly to room temperature, followed by cooling in an ice bath to induce and complete crystallization.

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- Collection, Washing, and Drying:
  - Follow steps 5 and 6 from the Single-Solvent Recrystallization protocol. The wash should be done with a small amount of the solvent/antisolvent mixture or just the cold antisolvent.

Workflow for Multi-Solvent Recrystallization

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Caption: Workflow for Multi-Solvent Recrystallization.

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Troubleshooting Common Recrystallization Issues

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Issue	Potential Cause(s)	Recommended Solution(s)
Oiling Out	The boiling point of the solvent is higher than the melting point of the solute; the solution is cooled too rapidly; the solution is too concentrated.	Reheat the solution to dissolve the oil, add a small amount of additional solvent, and allow it to cool much more slowly.[4] Consider a different solvent with a lower boiling point.
No Crystals Form	The solution is not sufficiently saturated (too much solvent was used); the solution is supersaturated and requires nucleation.	Try to induce crystallization by scratching the inside of the flask with a glass rod at the solution's surface or by adding a "seed" crystal of the pure compound.[4] If too much solvent was used, evaporate some of it and allow the solution to cool again.
Low Recovery	Too much solvent was used; premature crystallization during hot filtration; crystals are too soluble in the cold wash solvent.	Use the minimum amount of solvent necessary.[5] Ensure filtration apparatus is pre-heated. Always use ice-cold solvent for washing and use it sparingly. The filtrate can be concentrated to obtain a second crop of crystals.[5]
Colored Impurities Remain	Impurities are not removed by recrystallization alone.	If the impurities are colored, they can often be removed by adding a small amount of activated charcoal to the hot solution before the hot filtration step.[3][5] Use charcoal sparingly, as it can also adsorb the desired product.[3] Note: Charcoal is not recommended for phenolic compounds as it

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may contain ferric ions that can form colored complexes.[3]

Conclusion

Recrystallization is a technique that marries science with art. While the protocols provided here offer a robust starting point, optimization is key. Systematic solvent screening and careful attention to the principles of dissolution and crystal growth will reliably yield **N-(2,3-dihydroxypropyl)-4-hydroxybenzamide** of high purity, suitable for the most demanding research and development applications. The final purity should always be verified by appropriate analytical methods such as melting point analysis, HPLC, or NMR spectroscopy.

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